

Application Notes and Protocols for C188-9

Stock Solution Preparation

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Compound of Interest

Compound Name: C188-9

Cat. No.: B1668181

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **C188-9** stock solutions in DMSO, a critical first step for in vitro and in vivo studies targeting the STAT3 signaling pathway.

C188-9: A Potent STAT3 Inhibitor

C188-9, also known as TTI-101, is a potent and specific small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).^{[1][2][3][4]} Abnormal activation of the STAT3 signaling pathway is a key driver in the progression of numerous cancers, including head and neck squamous cell carcinoma (HNSCC), acute myeloid leukemia (AML), and hepatocellular carcinoma.^{[5][6][7]} **C188-9** exerts its inhibitory effect by binding with high affinity to the phosphotyrosyl peptide binding site within the STAT3 Src homology 2 (SH2) domain.^{[1][5][6]} This binding event prevents the phosphorylation of STAT3 at Tyr705, a critical step for its activation, subsequent dimerization, and nuclear translocation.^{[6][7]} By blocking STAT3-mediated gene transcription, **C188-9** can induce apoptosis, inhibit cell proliferation, and arrest the cell cycle in cancer cells.^[7]

Quantitative Data for C188-9

A summary of the key quantitative data for **C188-9** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	471.52 g/mol	[1][8]
Molecular Formula	C ₂₇ H ₂₁ NO ₅ S	[1][8]
CAS Number	432001-19-9	[1][8]
Appearance	Off-white to pale beige powder	[8]
Purity	≥98% (HPLC)	[5][8]
Solubility in DMSO	94 mg/mL (199.35 mM)	[1]
100 mg/mL	[8]	
≥ 62 mg/mL (131.49 mM)	[9]	
10 mg/mL	[5]	
60 mg/mL (127.25 mM) with sonication	[10]	
180 mg/mL (381.74 mM) with warming (50°C) and ultrasonication	[1]	
Storage of Solid	2-8°C or -20°C	[4][8]
Storage of Stock Solution	-20°C (1 month) or -80°C (6 months), protect from light	[4][9]
Binding Affinity (Kd)	4.7 nM	[1][2][3][4]
Inhibition Constant (Ki)	136 nM (for binding to STAT3 SH2 domain)	[1][5]
In Vitro IC ₅₀	4.1 - 8.3 μM (AML cell lines)	[8]
8 - 18 μM (primary AML cultures)	[5][8]	
10.19 - 11.83 μM (hepatoma cell lines)	[5]	

Experimental Protocols

Protocol for Preparing a 10 mM C188-9 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **C188-9** in DMSO, a common starting concentration for cell-based assays.

Materials:

- **C188-9** powder (CAS: 432001-19-9)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Equilibration:** Allow the **C188-9** powder and anhydrous DMSO to equilibrate to room temperature before use. This is especially important for DMSO, as moisture absorption can reduce the solubility of **C188-9**.^[1]
- **Weighing C188-9:** Accurately weigh out 4.72 mg of **C188-9** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding DMSO:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **C188-9** powder.

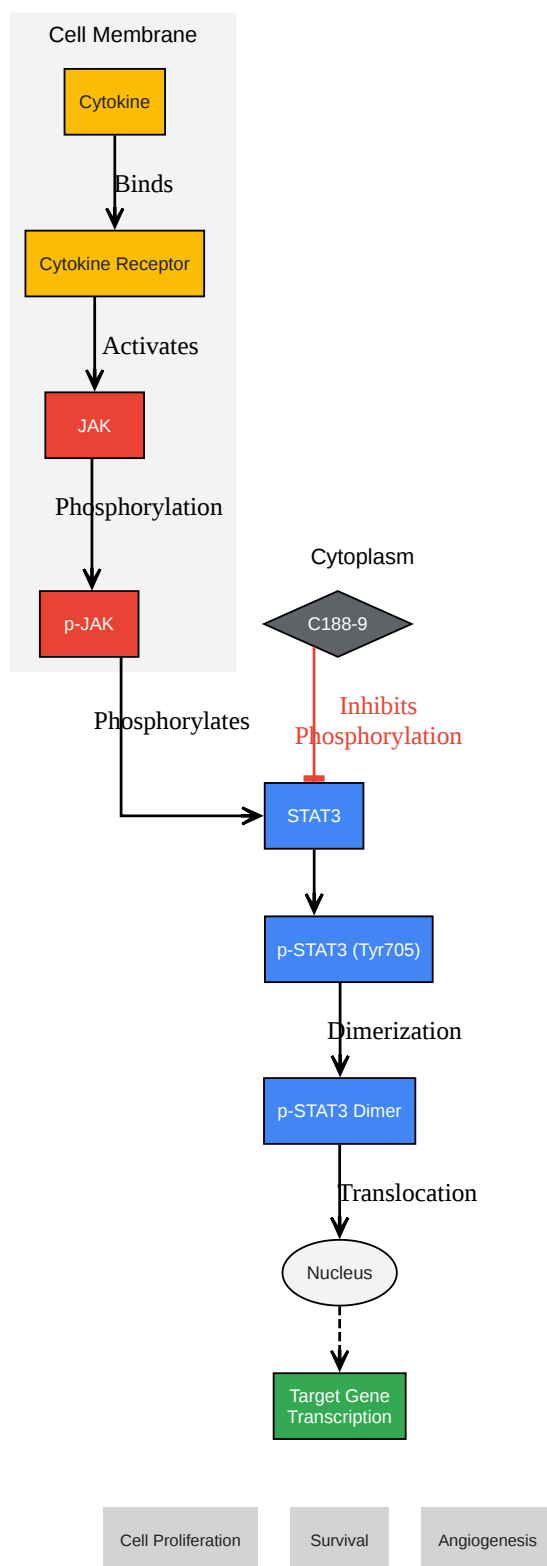
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes until the **C188-9** is completely dissolved. Gentle warming in a 37°C water bath and/or brief sonication can be used to aid dissolution if necessary.^{[9][10]} For higher concentrations, warming to 50°C with ultrasonication may be required.^[1]
- **Sterile Filtration (Optional):** For experiments requiring absolute sterility, the stock solution can be filtered through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the 10 mM **C188-9** stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[4][9]} Avoid repeated freeze-thaw cycles.

Note on Final DMSO Concentration in Cell Culture: When diluting the **C188-9** stock solution for cell-based experiments, ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity.^[10] It is recommended to include a vehicle control (DMSO alone at the same final concentration) in your experiments.

Visualizing the Mechanism of Action

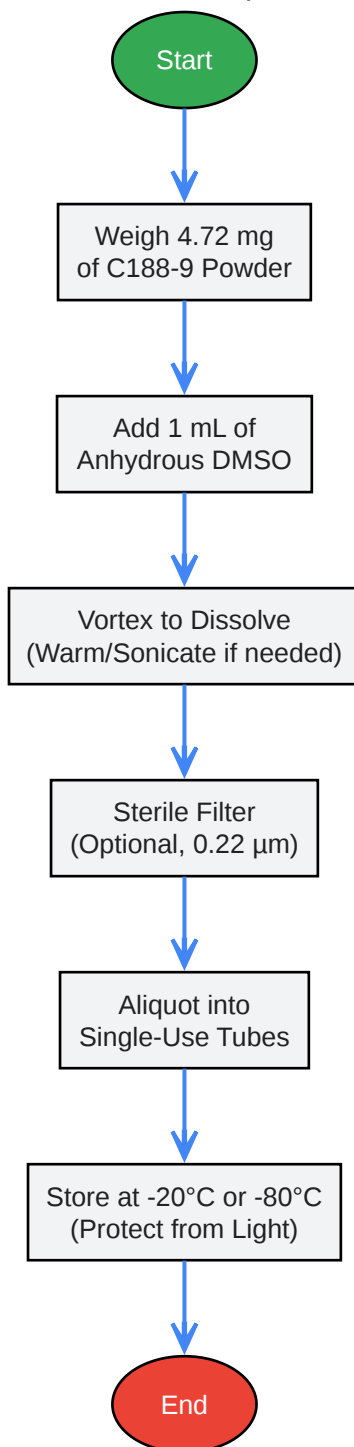
The following diagrams illustrate the STAT3 signaling pathway and the experimental workflow for preparing a **C188-9** stock solution.

STAT3 Signaling Pathway and Inhibition by C188-9

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Caption: **C188-9** inhibits STAT3 signaling by preventing its phosphorylation.

C188-9 Stock Solution Preparation Workflow



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Caption: Workflow for preparing a 10 mM **C188-9** DMSO stock solution.

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